

Proper Disposal of Bromoiodomethane: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Bromoiodomethane	
Cat. No.:	B1195271	Get Quote

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. **Bromoiodomethane**, a dense, colorless to pale yellow liquid, is a valuable reagent in organic synthesis but requires strict adherence to safety protocols due to its corrosive and irritant nature.[1][2][3] This guide provides essential, step-by-step logistical and safety information for the proper disposal of **bromoiodomethane**, ensuring the safety of laboratory personnel and minimizing environmental impact.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **bromoiodomethane** with appropriate personal protective equipment (PPE). This includes chemical-resistant gloves (nitrile or neoprene are recommended), safety goggles, and a lab coat.[1][4] All handling of **bromoiodomethane** and its waste should be conducted within a certified chemical fume hood to avoid inhalation of its vapors, which can cause respiratory irritation.[1][4]

Quantitative Data Summary

The following table summarizes the key quantitative data for **bromoiodomethane**, providing a quick reference for its physical and chemical properties.



Property	Value
Molecular Formula	CH2BrI
Molecular Weight	220.84 g/mol [2]
Appearance	Colorless to pale yellow liquid[2][5]
Density	2.93 g/mL at 25 °C
Boiling Point	138-141 °C[2]
Solubility	Insoluble in water; soluble in organic solvents[3]
Refractive Index	n20/D 1.6382[2]

Step-by-Step Disposal Protocol

The primary and recommended method for the disposal of **bromoiodomethane** is through a certified hazardous waste management service or your institution's Environmental Health and Safety (EHS) department.[4] Under no circumstances should **bromoiodomethane** be disposed of down the drain or in regular solid waste.[4]

Experimental Protocol: Waste Collection and Temporary Storage

- Containerization: Collect all bromoiodomethane waste, including contaminated
 consumables (e.g., pipette tips, absorbent materials), in a designated and compatible
 hazardous waste container.[4][6] The container should be made of a material that is resistant
 to halogenated compounds.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "Bromoiodomethane," and the appropriate hazard symbols (e.g., corrosive, irritant).[4]
- Segregation: **Bromoiodomethane** waste is classified as a halogenated organic waste.[7] It is crucial to segregate it from non-halogenated organic waste and other incompatible chemical waste streams, such as strong bases and oxidizing agents.[4][8]
- Storage: Store the sealed and labeled waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.[4] This area should be away from general







laboratory traffic and incompatible materials.

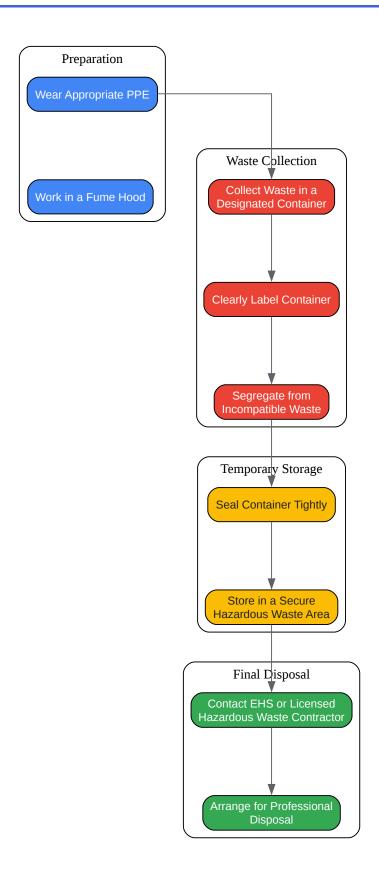
Professional Disposal: Arrange for the collection and disposal of the bromoiodomethane
waste through your institution's EHS department or a licensed hazardous waste disposal
contractor.[4] They are equipped to handle and dispose of such chemicals in an
environmentally responsible and compliant manner. One industrial-scale disposal method is
incineration in a chemical incinerator equipped with an afterburner and scrubber.[8]

Note on Chemical Neutralization: While some general literature suggests that halogenated organic compounds can be neutralized with strong bases, specific, validated laboratory-scale protocols for the chemical neutralization of **bromoiodomethane** are not readily available in the provided search results. Therefore, attempting chemical neutralization without a validated procedure is not recommended. The safest and most compliant disposal method remains the use of professional hazardous waste management services.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **bromoiodomethane**.





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Caption: Logical workflow for the proper disposal of **bromoiodomethane**.



By adhering to these procedures, laboratory professionals can ensure the safe and responsible management of **bromoiodomethane** waste, fostering a secure research environment and upholding their commitment to environmental stewardship.

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